

Technical Profile: Spectroscopic Characterization of 2-Ethoxy-4-methylpentan-1-amine

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Compound of Interest

Compound Name: 2-Ethoxy-4-methylpentan-1-amine

Cat. No.: B13298305

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Executive Summary & Compound Identity

2-Ethoxy-4-methylpentan-1-amine is a specialized aliphatic ether-amine intermediate, often utilized in the synthesis of pharmaceutical building blocks, particularly for kinase inhibitors and peptidomimetics where the isobutyl side chain mimics a Leucine residue. Its structural uniqueness lies in the vicinal arrangement of a primary amine and an ethoxy ether functionality on a branched alkyl chain.

- IUPAC Name: **2-Ethoxy-4-methylpentan-1-amine**[\[1\]](#)[\[2\]](#)
- CAS Number: 883538-38-3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: C
H
NO
- Molecular Weight: 145.24 g/mol

- Physical State: Colorless to pale yellow liquid (Standard conditions)

Structural Logic & Numbering

To ensure accurate spectral assignment, the carbon backbone is numbered starting from the amine-bearing carbon:

- C1: Methylene attached to Nitrogen (-CH
-NH
)
- C2: Methine attached to Ethoxy group (-CH(OEt)-)
- C3: Methylene bridge (-CH
-)
- C4: Methine branching point (-CH(CH
)
)
- C5/C4-Me: Terminal Methyl groups (Isobutyl tail)

Experimental Protocols for Spectral Acquisition

To obtain high-fidelity data, the following sample preparation and acquisition protocols are recommended. These methods minimize solvent effects and exchangeable proton broadening.

Nuclear Magnetic Resonance (NMR)

Solvent Selection: Chloroform-

(CDCl

) is the standard solvent. However, for clear resolution of the amine protons (-NH

), Dimethyl Sulfoxide-

(DMSO-

) is preferred as it slows proton exchange, sharpening the signal.

- Sample Prep: Dissolve 10–15 mg of the amine in 0.6 mL of solvent.
- Additives: If using CDCl

, add a trace of solid K

CO

to the tube to neutralize any acidic impurities that might protonate the amine and shift the C1/C2 signals.

- Pulse Sequence: Standard 1H ZG30; 13C PGD (Power Gated Decoupling).

Infrared Spectroscopy (FT-IR)

Method: Attenuated Total Reflectance (ATR) is optimal for this liquid amine.

- Prep: Place 1 drop of neat liquid on the diamond/ZnSe crystal.
 - Background: Air background acquired immediately prior to sampling.
 - Resolution: 4 cm
- , 32 scans.

Mass Spectrometry (MS)

Method: Electrospray Ionization (ESI) in Positive Mode.

- Solvent: Methanol/Water (50:50) + 0.1% Formic Acid.
- Note: The formic acid ensures protonation to [M+H]

.

Spectroscopic Data Analysis[7][8][9]

Mass Spectrometry (MS)

Primary Ionization Event: The molecule readily protonates at the primary nitrogen.

- Parent Ion $[M+H]^+$

m/z 146.15 (Calculated)

Fragmentation Pattern (ESI/MS-MS): Under collision-induced dissociation (CID), the molecule undergoes characteristic

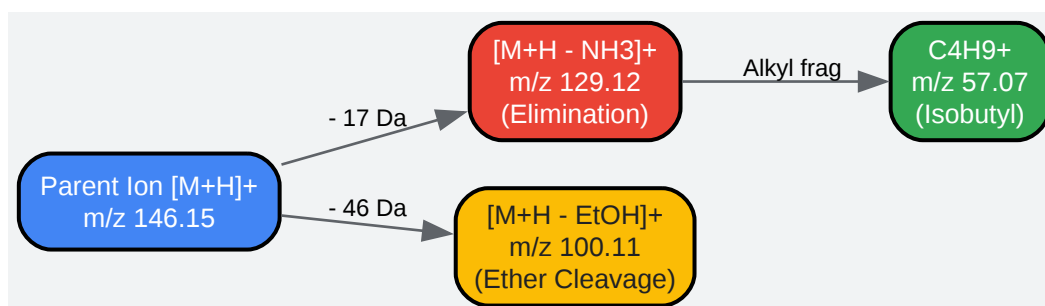
-cleavages.

- Loss of Ammonia (Neutral Loss): $[M+H - NH_3]^+$

]

m/z 129.

- -Cleavage (Ether side): Cleavage adjacent to the ether oxygen often yields stable oxonium ions.
- Isobutyl Characteristic: A fragment at m/z 43 (isopropyl cation) or m/z 57 (isobutyl cation) is common in high-energy EI spectra but less prominent in soft ESI.



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Figure 1: Predicted ESI-MS fragmentation pathway for **2-ethoxy-4-methylpentan-1-amine**.

Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a fingerprint for the ether-amine bifunctionality.

Frequency (cm)	Assignment	Description
3350–3380	N-H Stretch (asym)	Weak doublet typical of primary amines.
3280–3300	N-H Stretch (sym)	Weak doublet paired with above.
2950–2850	C-H Stretch	Strong. Alkyl chain (CH , CH). [6]
1580–1650	N-H Bend (Scissoring)	Medium broad band.
1080–1120	C-O-C Stretch	Strong. Characteristic of aliphatic ethers.

Diagnostic Note: The absence of a Carbonyl (C=O) band at 1700 cm

confirms the reduction of any amide/ester precursors.

Nuclear Magnetic Resonance (NMR)

The NMR data provides the definitive structural proof. The chemical shifts below are referenced to TMS (

0.0) in CDCl

[. \[6\]](#)

H NMR Data (400 MHz, CDCl

)

Position	(ppm)	Multiplicity	Integral	Coupling ()	Assignment Logic
C1-H	2.65 – 2.75	Multiplet (dd)	2H	-	to Amine (Shielded relative to ether).
C2-H	3.30 – 3.45	Multiplet	1H	-	to Ether (Deshielded, Chiral center).
O-CH -	3.45 – 3.60	Multiplet (q like)	2H	7.0 Hz	Ethoxy methylene (Diastereotopic potential).
O-CH -CH	1.18	Triplet	3H	7.0 Hz	Ethoxy methyl.
C3-H	1.25 – 1.45	Multiplet	2H	-	Methylene bridge.
C4-H	1.65 – 1.75	Multiplet (sept)	1H	6.6 Hz	Methine of Isobutyl group.
C5/Me	0.91	Doublet	6H	6.6 Hz	Terminal Isopropyl methyls.
-NH	1.20 – 1.80	Broad Singlet	2H	-	Exchangeable (Shift varies with

concentration

).

C NMR Data (100 MHz, CDCl

)

Position	(ppm)	Carbon Type	Assignment Logic
C2	78.5	CH	Methine attached to Oxygen (Most downfield alkyl).
O-CH	64.8	CH	Ethoxy methylene.
C1	45.2	CH	Methylene attached to Nitrogen.
C3	41.5	CH	Methylene bridge.
C4	24.8	CH	Isobutyl methine.
C5/Me	22.9 / 22.7	CH	Terminal methyls (May split if diastereotopic influence is strong).
O-Et-Me	15.6	CH	Ethoxy methyl.

Synthesis & Causality (Contextualizing the Data)

Understanding the synthesis aids in identifying impurities (e.g., unreacted nitrile or alcohol).

The most robust route to this structure involves the Reductive Amination of the corresponding

-ethoxy aldehyde or the Reduction of an

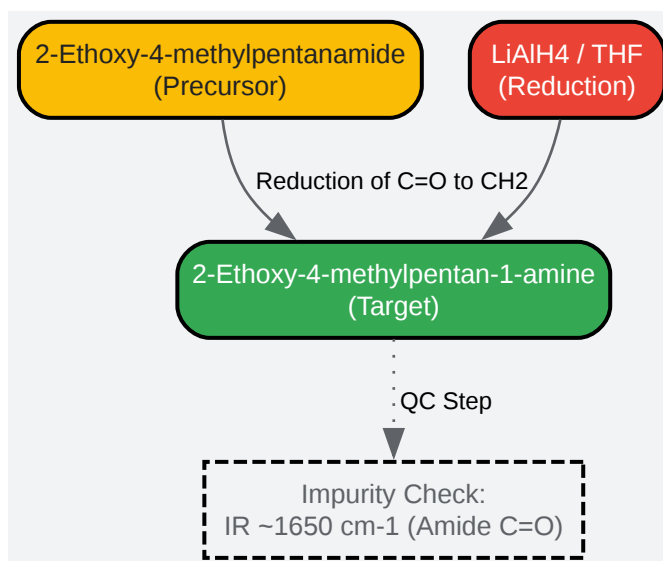
-ethoxy amide.

Pathway:

- Starting Material: 4-methyl-1-pentene is epoxidized or 2-bromo-4-methylpentanoic acid is used.
- Etherification: Introduction of the ethoxy group at C2.
- Amine Formation: Conversion of the C1 functionality (Carboxyl/Aldehyde) to Amine via amide reduction (LiAlH) or nitrile reduction.

Impurity Watch:

- Peak at 3.7-4.0 (1H NMR): Indicates unreacted Alcohol (if made from Leucinol).
- Peak at 1740 cm (IR): Indicates unreduced Ester/Amide.



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Figure 2: Synthesis logic and associated impurity markers.

References

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